A Comparative Guide to the Computational Analysis of[1]Annulene Aromaticity

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Compound of Interest

Compound Name:	*(16)Annulene*
CAS No.:	*3332-38-5*
Cat. No.:	*B15495572*

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The aromaticity of cyclic molecules is a fundamental concept in chemistry, influencing their stability, reactivity, and electronic properties. For[1]annulene, a 16-π-electron system, Hückel's rule predicts antiaromatic character if the molecule is planar. However, to avoid this destabilization,[1]annulene adopts a non-planar conformation, leading to a classification as non-aromatic.[2] This guide provides a comparative overview of the computational methods used to assess the aromaticity of[1]annulene, with a focus on Nucleus-Independent Chemical Shift (NICS) analysis.

Comparison of Aromaticity Descriptors

Various computational methods are employed to quantify the aromaticity of molecules. These methods are broadly categorized based on geometric, energetic, and magnetic criteria. Below is a comparison of NICS with other common descriptors used in the study of annulenes.

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Aromaticity Descriptor	Category	Principle	Interpretation for[1]Annulene
NICS (Nucleus-Independent Chemical Shift)	Magnetic	Calculates the magnetic shielding at a point in space (e.g., the ring center). Negative values indicate aromaticity (diatropic ring current), while positive values suggest antiaromaticity (paratropic ring current).[3]	Ground state isomers exhibit positive NICS(0) values, confirming their non-aromatic (or slightly antiaromatic) character.[4] A specific transition state shows a negative NICS(0) value, suggesting Möbius aromaticity.[4]
HOMA (Harmonic Oscillator Model of Aromaticity)	Geometric	Evaluates the degree of bond length equalization in a cyclic system. Values range from 1 (fully aromatic) to 0 (non-aromatic), and can be negative for antiaromatic systems.	Not explicitly reported for[1]annulene in the searched literature, but would be expected to be close to zero for the non-planar, bond-alternating ground state isomers.
FLU (Aromatic Fluctuation Index)	Electronic	Measures the fluctuation of electron delocalization between adjacent atoms in a ring. Values close to zero indicate high aromaticity.	While not specifically detailed for[1]annulene, it is used in broader studies of annulenes to characterize electron delocalization.[5]
ASE (Aromatic Stabilization Energy)	Energetic	Compares the energy of the cyclic conjugated system to an appropriate acyclic	For large annulenes like[1]annulene, the ASE tends to converge towards

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		reference compound. A negative ASE indicates aromatic stabilization.	zero, suggesting they are non-aromatic.[5]
GIMIC (Gauge-Including Magnetically Induced Currents)	Magnetic	Calculates and visualizes the induced ring currents in a molecule under an external magnetic field, providing a direct measure of aromaticity.	Applied to various annulenes, it offers a detailed picture of electron delocalization pathways.[5]

Quantitative NICS Data for[1]Annulene

The following table summarizes the calculated NICS(0) values for different isomers and a transition state of[1]annulene. NICS(0) refers to the NICS value calculated at the geometric center of the ring.

Species	NICS(0) (ppm)	Aromaticity Character	Computational Method
Isomer 1a	+6.4	Non-aromatic	BH&HLYP/6-311+G(d,p)
Isomer 2a	+7.3	Non-aromatic	BH&HLYP/6-311+G(d,p)
Transition State (TS-1c2b)	-14.2	Möbius Aromatic	BH&HLYP/6-311+G(d,p)

Data sourced from Castro and Karney's computational study on[1]annulene.[4]

Experimental Protocols

Computational Protocol for NICS Analysis

The following outlines a typical computational workflow for performing a NICS analysis on a molecule like[1]annulene using the Gaussian suite of programs.

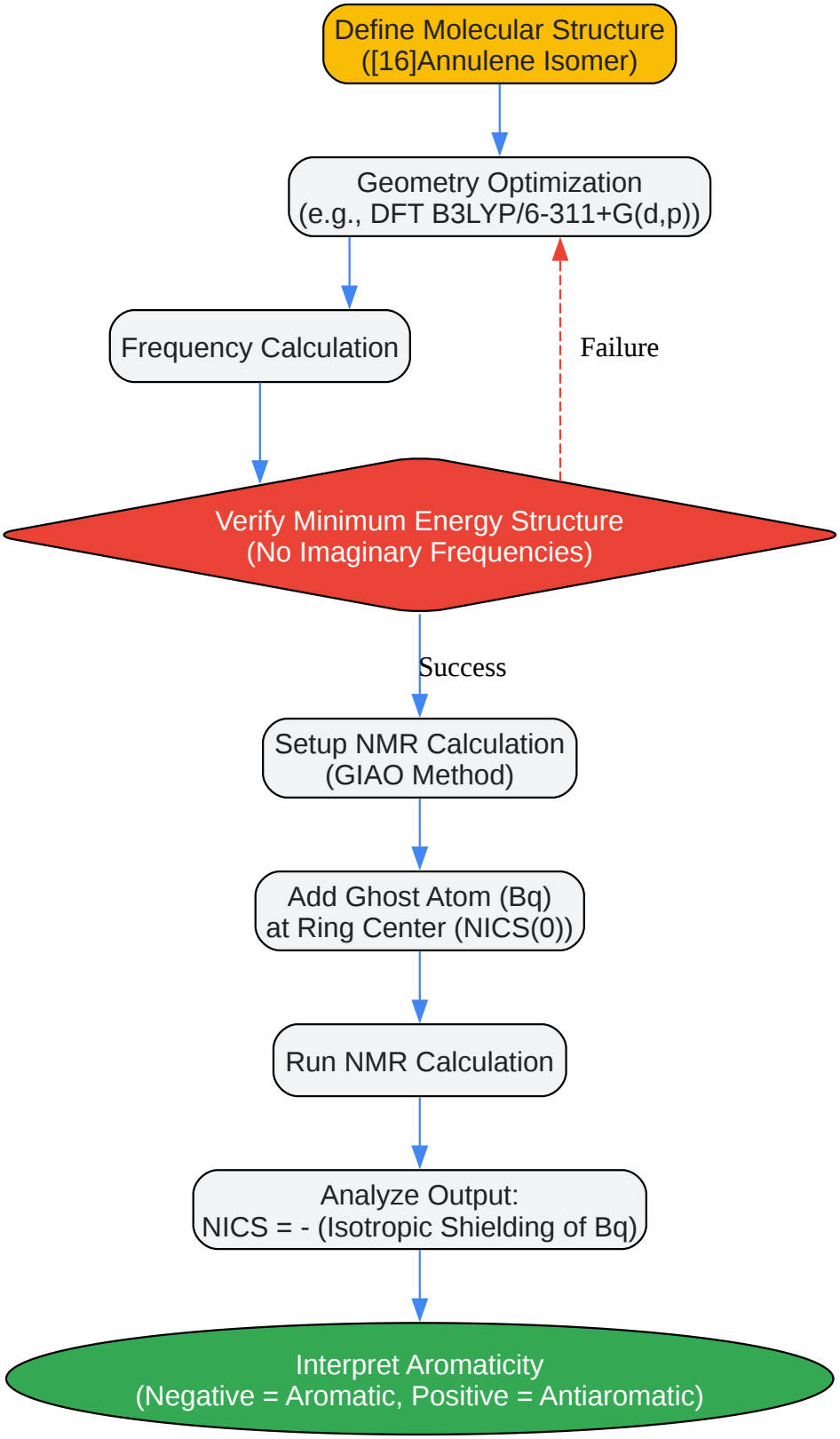
- Geometry Optimization:
  - The initial step is to obtain a stable structure of the[1]annulene isomer of interest.
  - This is achieved through geometry optimization calculations, for example, using Density Functional Theory (DFT) with a functional such as B3LYP or BH&HLYP and a suitable basis set (e.g., 6-311+G(d,p)).
  - Frequency calculations should be performed subsequently to confirm that the optimized structure corresponds to a true energy minimum (i.e., no imaginary frequencies).
- NICS Calculation Setup:
  - Once the geometry is optimized, a Nuclear Magnetic Resonance (NMR) calculation is set up.
  - The Gauge-Independent Atomic Orbital (GIAO) method is commonly employed for this purpose.[5]
  - To calculate NICS(0), a "ghost" atom (Bq) is placed at the geometric center of the annulene ring. This ghost atom has no electrons or nuclear charge but serves as a point for the magnetic shielding calculation.
  - For NICS(1) calculations, the ghost atom is placed 1 Å above the plane of the ring.
- Execution of NMR Calculation:
  - The NMR calculation is then run on the optimized geometry with the included ghost atom(s).
  - The output of this calculation will provide the magnetic shielding tensor for all atoms, including the ghost atom(s).
- Data Analysis:

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- The NICS value is the negative of the isotropic magnetic shielding value of the ghost atom.
- A negative NICS value indicates aromaticity, while a positive value suggests antiaromaticity. A value close to zero is indicative of a non-aromatic system.

Visualizations

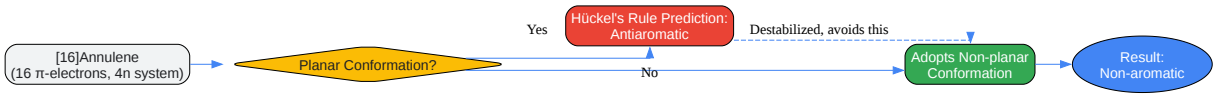
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Caption: Workflow for NICS computational analysis.

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Caption: Logical relationship for[1]annulene aromaticity.

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